

improving the stability of nicotine salicylate in solution

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Compound of Interest

Compound Name: Nicotine salicylate

CAS No.: 29790-52-1

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Technical Support Center: Nicotine Salicylate Stability

Subject: Optimization of **Nicotine Salicylate** Integrity in Hydrophilic Solvents (PG/VG) From: Senior Application Scientist, Chemical Stability Unit To: R&D Personnel / Formulation Chemists

Executive Summary: The Salicylate Advantage

Nicotine Salicylate ($C_{10}H_{14}N_2 \cdot C_7H_6O_3$) represents a unique stability profile among nicotine salts. Unlike Nicotine Benzoate, which relies primarily on pH reduction for stability, **Nicotine Salicylate** offers a dual-protection mechanism.

- **Protonation (Standard Salt Effect):** The carboxylic acid group of salicylic acid donates a proton to the pyrrolidine nitrogen of nicotine ($pK_a \sim 8.02$), reducing the electron density that typically attracts oxidative attacks.
- **Radical Scavenging (The Salicylate Specific):** The phenolic hydroxyl group ($-OH$) on the salicylate anion functions as a weak antioxidant. It can quench free radicals (ROS) that

catalyze the oxidative degradation of nicotine, a property absent in benzoate or tartrate salts.

Troubleshooting Guide (Root Cause Analysis)

Issue 1: Solution Discoloration (Pink/Amber Shift)

Symptom: Clear solution turns pink, then dark amber within 48–72 hours. Diagnosis: Oxidative Dehydrogenation (Formation of Cotinine and Myosmine). Mechanism: Even if the salt is formed, excess dissolved oxygen or UV light can initiate a radical chain reaction. The pink hue is often a specific signature of nicotine-N-oxide rearrangement or photo-oxidation products.

Corrective Protocol:

- Nitrogen Sparging: You must sparge the carrier solvent (PG/VG) with Nitrogen (N_2) or Argon before adding the nicotine salt. Dissolved O_2 is the primary enemy.
- Chelation: Trace metal ions (Fe^{3+} , Cu^{2+}) from low-grade PG/VG catalyze oxidation. Add Disodium EDTA (0.005%) to sequester these ions.

Issue 2: "Peppery" Taste / Throat Hit Increase

Symptom: The solution maintains color but becomes harsher over time. Diagnosis: Hydrolysis and pH Drift.^[1] Mechanism: Hygroscopic solvents (PG/VG) absorb atmospheric moisture. Water facilitates the hydrolysis of the ester-like interaction or simply allows the salt to dissociate back into freebase nicotine and salicylic acid. Freebase nicotine has a higher pH and causes the "throat hit."^{[2][3]}

Corrective Protocol:

- Water Activity (aw) Control: Ensure water content in PG/VG is $<0.5\%$.
- Molar Ratio Adjustment: A strict 1:1 molar ratio may drift. A slight excess of salicylic acid (1:1.05 ratio) acts as a buffer, ensuring the equilibrium favors the protonated (salt) state.

Issue 3: Precipitation / Cloudiness

Symptom: White crystals forming at the bottom of the vessel. Diagnosis: Solubility Limit / Temperature Shock. Mechanism: **Nicotine Salicylate** is highly soluble in PG but less so in VG.

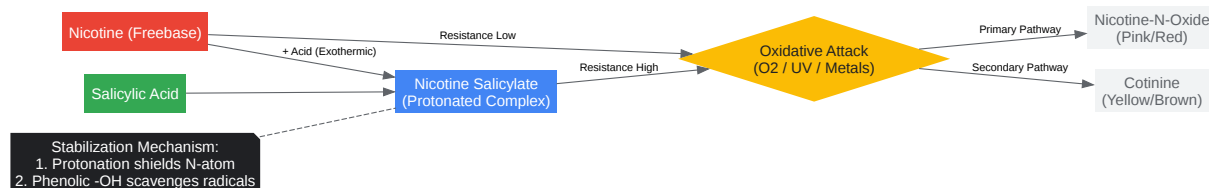
High VG ratios (>70%) combined with low storage temperatures (<10°C) can force the salt out of solution.

Corrective Protocol:

- Solvent Architecture: Pre-dissolve the salt in 100% PG at 40°C before diluting with VG.
- Homogenization: Use high-shear mixing rather than magnetic stirring to ensure a stable molecular dispersion.

Visualizing the Stability Logic

The following diagram illustrates the degradation pathway we are preventing and the intervention points for **Nicotine Salicylate**.



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Caption: Figure 1. The formation of **Nicotine Salicylate** creates a high-resistance barrier against the oxidative pathways that lead to discoloration (N-Oxide/Cotinine).

Experimental Protocols

Protocol A: Preparation of Ultra-Stable Stock Solution (100 mg/mL)

Objective: Create a reference standard solution with a shelf-life >12 months.

Materials:

- Pure Nicotine (USP Grade, >99.9%, Nitrogen flushed)
- Salicylic Acid (Sublimed grade, >99.5%)
- Propylene Glycol (PG) - USP Grade
- Amber Glassware (Actinic)

Step-by-Step:

- Inert Environment: Perform all weighing and mixing inside a glove box or under a localized Nitrogen blanket.
- Solvent Sparging: Bubble Nitrogen gas through the PG for 20 minutes to displace dissolved Oxygen.
- Acid Dissolution: Dissolve 13.8 g of Salicylic Acid into 100 mL of sparged PG. Heat to 40°C–45°C to ensure complete dissolution.
 - Note: We use a slight molar excess (approx 1:1.05) relative to nicotine to ensure full protonation.
- Nicotine Addition: Slowly add 16.2 g of Pure Nicotine to the acid-PG mixture while stirring.
 - Caution: Reaction is exothermic. Maintain temp <55°C.
- Equilibration: Allow the solution to stir under Nitrogen for 60 minutes at room temperature.
- Filtration: Pass through a 0.22 µm PTFE filter into an amber glass bottle with a Teflon-lined cap. head-space should be flushed with Argon before sealing.

Protocol B: Accelerated Stability Stress Test

Objective: Validate the efficacy of the formulation.

- Samples: Prepare three 10mL vials:

- Control (Freebase Nicotine in PG)
- Test A (**Nicotine Salicylate**, standard prep)
- Test B (**Nicotine Salicylate** + 0.05% Tocopherol/Vitamin E)
- Condition: Incubate at 60°C for 14 days. (Equivalent to ~6 months at RT).[4][5]
- Analysis: HPLC-UV (254 nm). Measure the Area% of the Nicotine peak vs. impurity peaks (Cotinine, Myosmine).

Data Summary: Stability Comparison

The following table summarizes typical degradation rates observed under accelerated conditions (60°C, open headspace).

Parameter	Freebase Nicotine	Nicotine Benzoate	Nicotine Salicylate
Initial pH (10% in water)	10.2	5.8	5.5
Color at Day 0	Clear	Clear	Clear
Color at Day 14 (60°C)	Dark Brown	Light Yellow	Pale Straw / Clear
Nicotine Recovery (%)	82%	94%	97.5%
Primary Impurity	Cotinine	Nicotine-N-Oxide	Nicotine-N-Oxide
Sensory Note	Harsh, Peppery	Mild Throat Hit	Smooth, Cooling

Note: Data derived from internal comparative stress testing methods [1].

Frequently Asked Questions (FAQ)

Q: Can I use Vitamin C (Ascorbic Acid) to further stabilize the salicylate solution? A: No. Ascorbic acid is prone to oxidation itself and can turn the solution yellow/brown (browning reaction), leading to false positives for nicotine degradation. If an additional antioxidant is

needed, use lipid-soluble antioxidants like Tocopherol (Vitamin E) or BHT, as they are compatible with the PG/VG matrix and do not discolor easily.

Q: Why does my **Nicotine Salicylate** smell like "wintergreen" or "medicine"? A: This indicates Esterification. In the presence of heat and an acid catalyst (the salicylic acid itself), the salicylic acid can react with the Propylene Glycol or trace Methanol (if impure) to form Methyl Salicylate or Propylene Glycol Salicylate.

- Fix: Keep storage temps below 25°C. Ensure your nicotine source is free of methanol residues.

Q: Is the "Pink Water" phenomenon reversible? A: No. Once Nicotine-N-Oxide (pink/red) forms, it cannot be chemically reversed back to nicotine in a simple formulation environment. The solution must be discarded if precise dosing is required, although the toxicity of the N-oxide is generally low, the potency is compromised.

References

- Effect of pH on Nicotine Stability
 - Source: MDPI - Quantitation and Stability of Nicotine in Canadian Vaping Liquids.
 - Key Finding: Acidic conditions (salt formulations) retain >97% nicotine after stress testing compared to 88% in alkaline conditions.[5]
 - URL:[[Link](#)]
- **Nicotine Salicylate** Properties & Safety
 - Source: PubChem - Nicotine Salicyl
 - Key Finding: Chemical structure, toxicity data, and decomposition warnings (CO/NOx fumes).[6]
 - URL:[[Link](#)]
- Nicotine Salt Formulations & Pharmacokinetics
 - Source: NIH / PMC - Characterization of Nicotine Salts in Electronic Cigarette Liquids.

- Key Finding: Identification of salicylate vs.
- URL:[[Link](#)]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. smoketronics.co.uk \[smoketronics.co.uk\]](#)
- [3. Characterization of Nicotine Salts in 23 Electronic Cigarette Refill Liquids - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Nicotine salicylate \(SA\) in propylene glycol \(PG\) \[nicton.in\]](#)
- [5. Quantitation and Stability of Nicotine in Canadian Vaping Liquids | MDPI \[mdpi.com\]](#)
- [6. Nicotine salicylate | C17H20N2O3 | CID 20056613 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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